

Technical Guide to the Health and Safety of 2,4,5-Trifluorobenzylamine

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Compound of Interest

Compound Name: 2,4,5-Trifluorobenzylamine

Cat. No.: B066061

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Disclaimer: Specific safety and toxicological data for **2,4,5-Trifluorobenzylamine** is not readily available. This guide is compiled from information on the closely related isomers, 2,4,6-Trifluorobenzylamine and 2,3,5-Trifluorobenzylamine, as well as general safety data for hazardous amine compounds. Researchers and scientists must exercise extreme caution and handle this compound as potentially hazardous. A comprehensive, substance-specific risk assessment should be conducted before use.

Hazard Identification and Classification

Based on data from analogous compounds, **2,4,5-Trifluorobenzylamine** is anticipated to be a corrosive substance that can cause severe skin burns and eye damage. It may also cause respiratory irritation.

Anticipated GHS Classification (based on 2,4,6-Trifluorobenzylamine):

- Skin Corrosion/Irritation: Category 1B/1C[1][2]
- Serious Eye Damage/Eye Irritation: Category 1[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]

Signal Word: Danger[1]

Hazard Statements:

- Causes severe skin burns and eye damage.[1][2]
- May cause respiratory irritation.[3]

Physical and Chemical Properties

The following data is for the isomer 2,4,6-Trifluorobenzylamine and should be used as an estimate for **2,4,5-Trifluorobenzylamine**.

Property	Value
Molecular Formula	C7H6F3N
Molecular Weight	161.12 g/mol
Boiling Point	165°C[4][5]
Flash Point	63°C[4][5]
Density	1.320 g/cm ³
Vapor Pressure	1.93 mmHg at 25°C
Water Solubility	Slightly soluble (1.2 g/L at 25°C)[4][5]
Appearance	Colorless liquid (anticipated)
Odor	Amine-like (anticipated)[6]

Experimental Protocols: Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid breathing vapors or mist.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]

- Wash hands thoroughly after handling.[1]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Store in a corrosives area.[1]
- Keep under an inert atmosphere (e.g., nitrogen or argon) as the compound may be air-sensitive.[4]
- Store locked up.[1]

Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical splash goggles and face shield	Goggles should meet EN166 or OSHA 29 CFR 1910.133 standards. A face shield provides additional protection against splashes.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Check the manufacturer's resistance data for the specific glove type.
Body Protection	Laboratory coat	A flame-retardant and chemical-resistant lab coat should be worn.
Respiratory Protection	Air-purifying respirator with appropriate cartridges	If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with cartridges suitable for organic vapors and amines.[1][3]

First-Aid Measures

Immediate medical attention is required in case of exposure.[\[1\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3] [8]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [1] [8] Seek immediate medical attention.
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. [1] Rinse the mouth with water. Never give anything by mouth to an unconscious person. [3] Seek immediate medical attention.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)

Specific Hazards:

- Thermal decomposition can produce toxic and irritating gases, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride.

Fire-Fighting Procedures:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.[3]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[3]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, or vermiculite).[1] Collect the absorbed material into a suitable, labeled container for disposal.

Toxicological Information

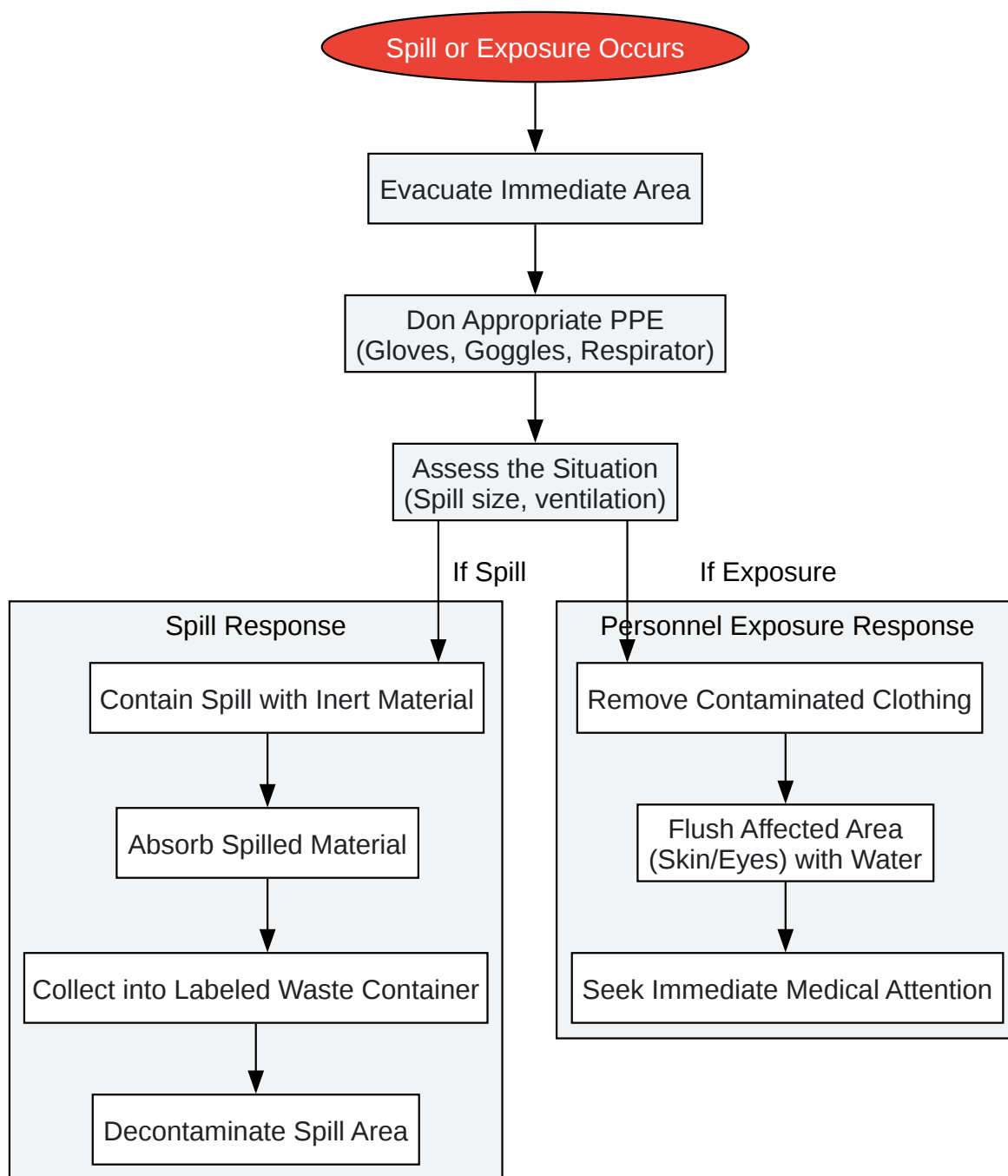
No specific toxicological data for **2,4,5-Trifluorobenzylamine** was found. Based on data for the 2,4,6-isomer, the toxicological properties have not been fully investigated.[1] It is presumed to be a corrosive material.[1]

Anticipated Health Effects:

- Acute Effects: Causes severe burns to the skin, eyes, and respiratory tract upon contact. Ingestion can cause severe damage to the gastrointestinal tract.[1]
- Chronic Effects: No information is available.

Visualizations

Caption: Hazard Identification and Response Flowchart



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Caption: Spill and Exposure Response Workflow

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